

benzyl 2-oxoacetate HPLC purity method

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Compound Focus: Benzyl 2-oxoacetate

CAS No.: 52709-42-9

Cat. No.: S1910668

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Chemical Product Information

The table below summarizes the identified information for **benzyl 2-oxoacetate** from chemical suppliers.

Property	Value
CAS Number	52709-42-9 [1] [2]
Molecular Formula	C ₉ H ₈ O ₃ [1] [2]
Molecular Weight	164.16 g/mol [1] [2]
Purity	>98% [1]
SMILES	O=C(OCC1=CC=CC=C1)C=O [1] [2]
Storage	Inert atmosphere, 2-8°C [2]

Suggested Path Forward

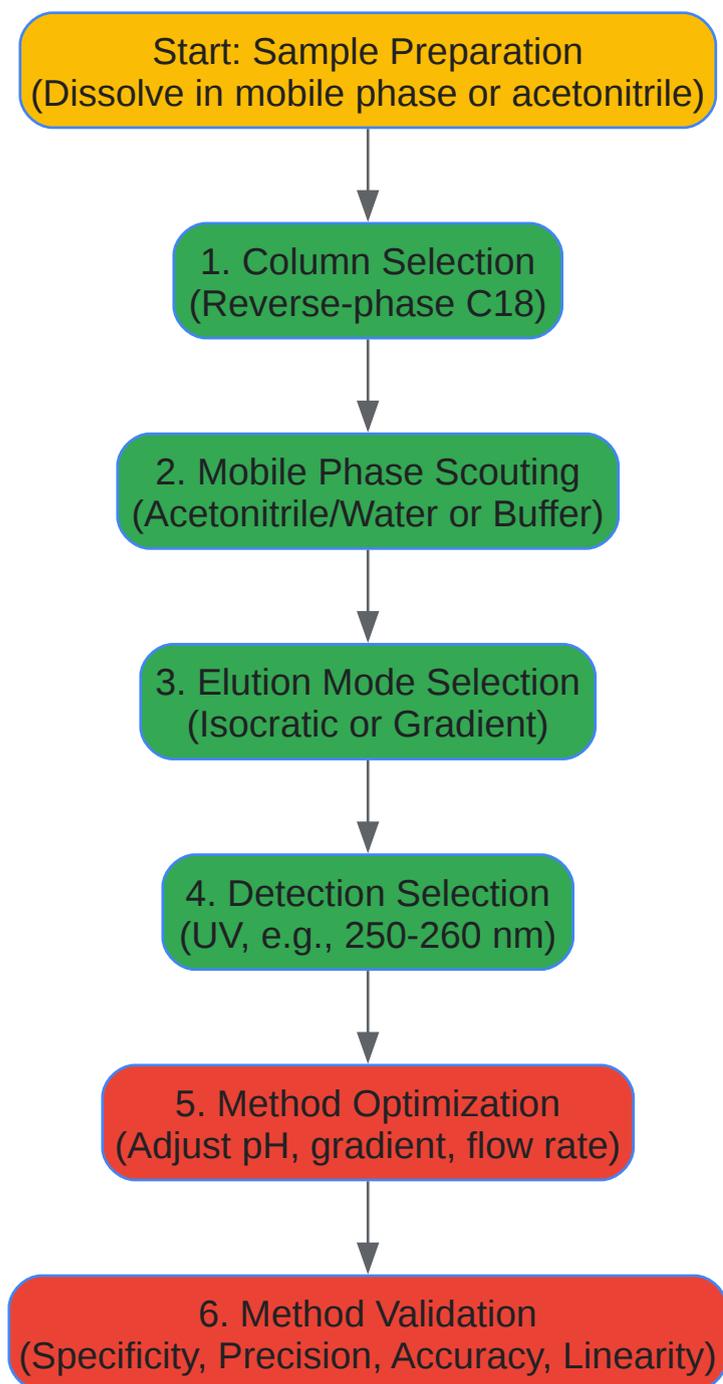
To develop the HPLC purity method you need, I suggest the following steps:

- **Consult Specialized Databases:** Search scientific databases like **SciFinder**, **Reaxys**, or **PubMed** for journal articles that may contain detailed analytical methods.

- **Adapt from Analogous Compounds:** The search results show that **HPLC methods for other benzyl-containing compounds or impurities are well-established** [3] [4]. You can use the parameters from these studies as a starting point for method development. Key parameters to focus on include:
 - **Column Type:** Reverse-phase C8 or C18 columns are commonly used [3] [4].
 - **Mobile Phase:** Mixtures of acetonitrile/water or acetonitrile/buffer are typical [3] [4].
 - **Detection:** UV detection at wavelengths such as 258 nm is standard for compounds without strong chromophores [3].
- **Perform Method Development and Validation:** You will likely need to optimize chromatographic conditions and validate the method for parameters like **specificity, precision, accuracy, and linearity** according to standard guidelines [3].

General HPLC Workflow for Purity Analysis

The diagram below outlines a general method development workflow you can follow, based on common practices for analyzing similar small organic molecules.



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References

1. 52709-42-9 | benzyl 2-oxoacetate [anaxlab.com]
2. 52709-42-9|Benzyl 2-oxoacetate [bldpharm.com]
3. A New Validated HPLC Method for the Simultaneous ... [pmc.ncbi.nlm.nih.gov]
4. A new HPLC-UV derivatization approach for the determination ... [pmc.ncbi.nlm.nih.gov]

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